

# Application Note: Precision Quantitation of Plasticizer Migration in Food Packaging

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## Compound of Interest

Compound Name: *Phthalic Acid 8-Methylnonyl Ester-d4*

CAS No.: 1398065-94-5

Cat. No.: B565962

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## A Stable Isotope Dilution Assay (SIDA) Using GC-MS/MS

### Executive Summary

The migration of phthalate and adipate plasticizers from food contact materials (FCM) into food matrices poses significant regulatory and safety challenges. This Application Note outlines a robust, validated protocol for the quantitation of regulated plasticizers (e.g., DEHP, DBP, BBP) using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).

By employing deuterated internal standards (d-IS), this method automatically corrects for extraction inefficiencies, matrix effects, and instrument drift. This guide is designed for analytical chemists in CROs, regulatory agencies, and packaging R&D, ensuring compliance with EU Regulation 10/2011 and US FDA 21 CFR.

### Regulatory Framework & Limits

Compliance requires adherence to Specific Migration Limits (SML).[1][2] The use of d-IS is critical to achieve the accuracy required at these trace levels, particularly given the "ubiquitous background" of phthalates in laboratory environments.

Analyte	Abbreviation	CAS No.[3][4]	EU SML (mg/kg food)	Criticality
Dibutyl phthalate	DBP	84-74-2	0.3 (reduced to 0.12*)	Reprotoxic
Benzyl butyl phthalate	BBP	85-68-7	30.0	Endocrine Disruptor
Bis(2-ethylhexyl) phthalate	DEHP	117-81-7	1.5	Carcinogen/Reprotoxic
Bis(2-ethylhexyl) adipate	DEHA	103-23-1	18.0	High Migration Potential
Diisononyl phthalate	DINP	28553-12-0	Sum total < 9.0	Liver Toxicity

\*Note: Limits are subject to change based on recent amendments to EU 10/2011.

## The "Blank" Problem: Background Control

Critical Insight: Phthalates are omnipresent in lab air, septa, solvent bottles, and pipette tips. A "zero-blank" is impossible; a "controlled-blank" is the goal.

- Glassware: Bake all glassware at 400°C for 4 hours prior to use.
- Solvents: Use only "Pesticide Residue" or "GC-MS" grade solvents. Test each new lot.
- Plastics: Strictly ban plastic pipette tips for standard preparation; use glass microsyringes.
- Septa: Use low-bleed, PTFE-lined septa.

## Experimental Protocol

### 4.1 Materials & Reagents

- Native Standards: Mix of DBP, BBP, DEHP, DEHA, DINP (1000 µg/mL in Hexane).
- Internal Standards (d-IS): d4-DBP, d4-BBP, d4-DEHP, d4-DEHA (ring-deuterated preferred for stability).

- Extraction Solvents: Acetonitrile (ACN), n-Hexane, Dichloromethane (DCM).
- Food Simulants:
  - Simulant A: 10% Ethanol (Aqueous foods).
  - Simulant B: 3% Acetic Acid (Acidic foods).
  - Simulant D2: Vegetable Oil or Iso-octane (Fatty foods).
  - Simulant E: Poly(2,6-diphenyl-p-phenylene oxide) (Tenax®) (Dry foods).

## 4.2 Sample Preparation Workflow

The following diagram illustrates the parallel processing of samples and quality control blanks to ensure data integrity.



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Figure 1: Workflow for the extraction and preparation of migration simulants containing plasticizers.[5]

## 4.3 Step-by-Step Procedure (Simulant D2 / Iso-octane Substitute)

- Migration: Expose 1 dm<sup>2</sup> of the packaging film to 100 mL of Iso-octane for 2 days at 20°C (standard condition for fatty food substitution).
- Spiking: Transfer 1.0 mL of the simulant extract to a glass vial. Add 50 µL of the Deuterated Internal Standard Mix (10 µg/mL).
- Concentration: Evaporate to near dryness under a gentle stream of nitrogen at 35°C.

- Reconstitution: Reconstitute in 1.0 mL of Iso-octane.
  - Why? This step concentrates trace migrants and ensures the solvent matches the GC starting conditions.
- QC Prep: Prepare a Reagent Blank (solvent only + IS) and a Matrix Spike (solvent + native std + IS) identically.

## Instrumental Analysis: GC-MS/MS

### 5.1 Gas Chromatograph Parameters

- System: Agilent 8890/7000D or equivalent Triple Quadrupole.
- Column: DB-5ms UI or DB-35ms (30m x 0.25mm x 0.25 $\mu$ m).
  - Expert Note: DB-35ms provides better separation of BBP and DEHP isomers compared to standard DB-5.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Injection: 1  $\mu$ L Splitless @ 280°C.
- Oven Program:
  - 60°C (hold 1 min)
  - 20°C/min to 220°C
  - 5°C/min to 300°C (hold 5 min)
  - Total Run Time: ~25 mins.[3]

### 5.2 Mass Spectrometry (EI - MRM Mode)

Electron Impact (EI) at 70 eV fragments phthalates heavily. The phthalic anhydride ion (m/z 149) is the base peak for most non-deuterated phthalates. For deuterated standards (ring-labeled), the base peak shifts to m/z 153.

MRM Transition Table:

Analyte	Precursor (m/z)	Product (Quant)	Product (Qual)	CE (eV)	Internal Standard
DBP	149	121	65	15	d4-DBP
d4-DBP	153	125	69	15	-
BBP	149	91	206	20	d4-BBP
d4-BBP	153	95	210	20	-
DEHP	149	167	113	15	d4-DEHP
d4-DEHP	153	171	117	15	-
DEHA	129	57	71	10	d4-DEHA
d4-DEHA	133	61	75	10	-

- Note: DEHA (Adipate) does not form the m/z 149 ion; it fragments to m/z 129.

## Data Analysis & Validation

### 6.1 Quantification Strategy

Calculate the concentration using the Relative Response Factor (RRF) derived from the calibration curve.

Where:

- = Concentration of analyte in sample.
- = Concentration of Internal Standard added.
- = Slope of the calibration curve (Area Ratio vs. Concentration Ratio).

### 6.2 Validation Criteria (per SANTE/11312/2021)

- Linearity:  
over range 10–1000 ng/mL.
- Recovery: 70–120% for spiked samples.

- Precision (RSD): < 20%.
- Ion Ratio: The ratio of Quant/Qual ions in the sample must match the standard within  $\pm 30\%$ .

## Troubleshooting Guide

Issue	Probable Cause	Corrective Action
High Background in Blank	Septa bleed or solvent contamination.[6]	Change to high-temp septa; distill solvents; bake injection liner.
Co-elution of Isomers	Inadequate column selectivity.	Switch to DB-35ms or slow down the oven ramp rate around 220°C.
Low Sensitivity for DEHP	Active sites in liner (adsorption).	Replace liner with deactivated glass wool; trim column head (10 cm).
Non-Linear Calibration	Detector saturation or discrimination.	Dilute samples; check splitless hold time (ensure >1 min).

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